

# An In-depth Technical Guide to Ethyl 4-(1-Naphthyl)-2,4-dioxobutanoate

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## Compound of Interest

Compound Name: Ethyl 4-(1-Naphthyl)-2,4-dioxobutanoate

Cat. No.: B1438276

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CAS Number: 1019379-49-7

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Ethyl 4-(1-naphthyl)-2,4-dioxobutanoate** is a keto-ester derivative featuring a naphthalene moiety, a structural motif of significant interest in medicinal chemistry.<sup>[1]</sup> While direct and extensive experimental data for this specific compound (CAS 1019379-49-7) is limited in publicly available literature, its structural components—the 4-aryl-2,4-dioxobutanoate core and the bulky naphthalene ring—suggest a strong potential for diverse and valuable biological activities. The lipophilic nature of the naphthalene ring is known to facilitate interactions with biological targets, a common characteristic among many bioactive naphthalene derivatives.<sup>[2]</sup>

This guide, therefore, serves as a comprehensive technical resource for researchers. It consolidates the known physicochemical properties of **Ethyl 4-(1-naphthyl)-2,4-dioxobutanoate**, provides a detailed, plausible synthetic route, and, by drawing on data from structurally related analogues, explores its predicted biological activities and hypothesized mechanisms of action. A key focus is placed on its potential as an inhibitor of enzymes implicated in oncology, such as Src Kinase and Indoleamine 2,3-dioxygenase 1 (IDO1). Furthermore, this document provides detailed, field-proven experimental protocols to enable researchers to rigorously test these hypotheses and unlock the full potential of this promising compound.

## Physicochemical and Safety Data

A thorough understanding of a compound's physical and chemical properties is foundational to its application in a research setting. The following tables summarize the key identifiers and properties for **Ethyl 4-(1-naphthyl)-2,4-dioxobutanoate**.

**Table 1: Compound Identification**

Identifier	Value	Source
CAS Number	1019379-49-7	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
IUPAC Name	ethyl 4-(naphthalen-1-yl)-2,4-dioxobutanoate	<a href="#">[4]</a> <a href="#">[6]</a>
Molecular Formula	C <sub>16</sub> H <sub>14</sub> O <sub>4</sub>	<a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	270.28 g/mol	<a href="#">[3]</a> <a href="#">[4]</a>
Canonical SMILES	<chem>CCOC(=O)C(=O)CC(=O)C1=CC=CC2=CC=CC=C21</chem>	<a href="#">[6]</a>
InChI Key	ZZXPDQIRXRJXEI-UHFFFAOYSA-N	<a href="#">[6]</a>

**Table 2: Predicted Physicochemical Properties**

Property	Value	Notes
Physical State	Solid	<a href="#">[7]</a>
Refractive Index	1.529	<a href="#">[7]</a>
Hydrogen Bond Donor Count	0	Computed
Hydrogen Bond Acceptor Count	4	Computed
Rotatable Bond Count	5	Computed
LogP	2.3	Predicted

## Safety and Handling

While a specific Safety Data Sheet (SDS) for **Ethyl 4-(1-naphthyl)-2,4-dioxobutanoate** is not readily available, data from structurally similar compounds, such as other keto-esters and naphthalene derivatives, can guide safe handling practices. All chemical products should be handled with the recognition of having "unknown hazards and toxicity".<sup>[3]</sup>

#### General Precautions:

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.<sup>[8][9]</sup>
- Ventilation: Use only outdoors or in a well-ventilated area.<sup>[8][9]</sup> Explosion-proof general and local exhaust ventilation is recommended.<sup>[8]</sup>
- Handling: Avoid contact with skin and eyes.<sup>[10]</sup> Avoid breathing dust, fumes, gas, mist, vapors, or spray.<sup>[8][9]</sup> Wash hands and any exposed skin thoroughly after handling.<sup>[8]</sup>
- Ignition Sources: Keep away from heat, sparks, open flames, and hot surfaces. Use non-sparking tools and take precautionary measures against static discharges.<sup>[8][11]</sup>

#### First Aid Measures:

- If on Skin: Wash with plenty of water. If skin irritation occurs, seek medical advice.<sup>[8]</sup>
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.<sup>[8]</sup>
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell.<sup>[8][9]</sup>
- If Swallowed: Rinse mouth. Get medical attention if you feel unwell.<sup>[9][10]</sup>

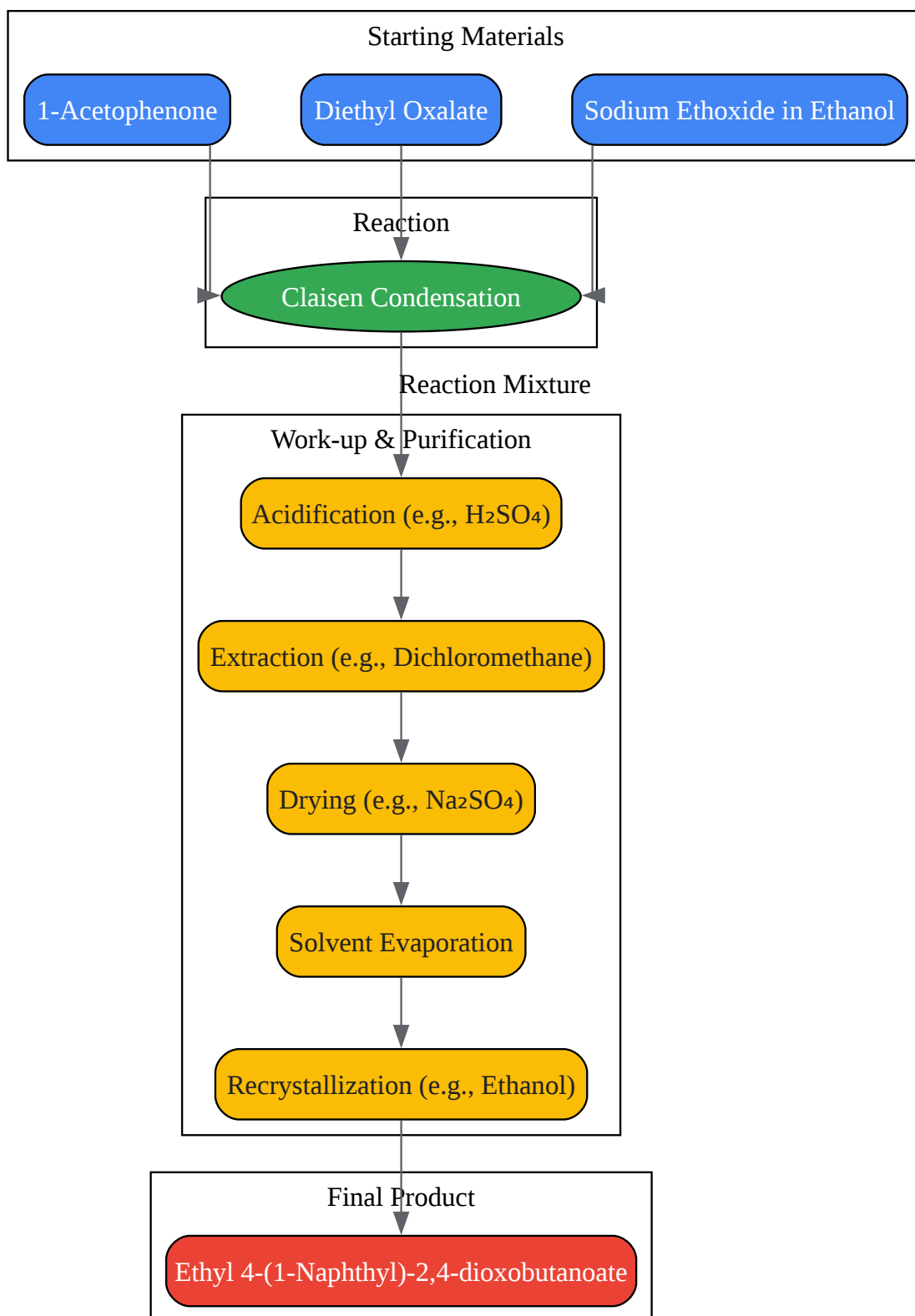
#### Storage:

- Store in a well-ventilated place. Keep container tightly closed in a dry and cool place.<sup>[8][10]</sup>  
<sup>[11]</sup> For long-term stability and to maintain product quality, refrigeration is recommended.<sup>[10]</sup>

## Synthesis and Purification

The synthesis of **Ethyl 4-(1-naphthyl)-2,4-dioxobutanoate** can be reliably achieved via a Claisen condensation reaction between a substituted acetophenone and diethyl oxalate, a method that has proven effective for preparing various ethyl 2,4-dioxo-4-arylbutanoate derivatives.<sup>[12]</sup>

## Synthetic Workflow Diagram



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